

Application of 5-Bromo-2-hydroxybenzophenone in Agrochemical Synthesis: A Detailed Overview

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Compound of Interest

Compound Name: 5-Bromo-2-hydroxybenzophenone

Cat. No.: B1330228

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Introduction

5-Bromo-2-hydroxybenzophenone is a versatile chemical intermediate that holds significant potential in the synthesis of novel agrochemicals. Its unique structural features, including the presence of a bromine atom, a hydroxyl group, and a benzophenone core, provide multiple reaction sites for the generation of a diverse range of derivatives. These derivatives have shown promise as fungicides, herbicides, and insecticides, making **5-Bromo-2-hydroxybenzophenone** a valuable starting material for the development of new crop protection agents. This document provides a detailed overview of the application of **5-Bromo-2-hydroxybenzophenone** in agrochemical synthesis, including experimental protocols, quantitative data on biological activity, and diagrammatic representations of synthetic pathways.

Fungicidal Applications

Derivatives of **5-Bromo-2-hydroxybenzophenone** have demonstrated notable antifungal activity against various phytopathogenic fungi. The benzophenone scaffold is a key feature in several commercial fungicides, and the introduction of a bromine atom can enhance the biological activity of the resulting compounds.

Synthesis of Fungicidal Xanthone and Spirobenzofuran Derivatives

One promising application of **5-Bromo-2-hydroxybenzophenone** is in the synthesis of complex heterocyclic compounds such as xanthenes and spirobenzofurans, which have shown significant fungicidal properties.

Experimental Protocol: Synthesis of (5-bromo-2-hydroxyphenyl)(2,4,5-trimethoxyphenyl)methanone and its conversion to fungicidal diones.

This protocol describes a two-step process starting from a derivative of **5-Bromo-2-hydroxybenzophenone** to synthesize fungicidal dione compounds.

Step 1: Synthesis of (5-bromo-2-hydroxyphenyl)(2,4,5-trimethoxyphenyl)methanone (Compound 18)

- This precursor can be synthesized via a Friedel-Crafts acylation reaction between 4-bromophenol and 2,4,5-trimethoxybenzoyl chloride, followed by a Fries rearrangement. Detailed experimental conditions for this initial step were not provided in the searched literature but would follow standard organic synthesis methodologies.

Step 2: Oxidative cyclization to form diones (Compounds 19 and 20)[1]

- Dissolve (5-bromo-2-hydroxyphenyl)(2,4,5-trimethoxyphenyl)methanone (18) in a suitable solvent such as acetonitrile.
- Add a solution of ceric ammonium nitrate (CAN) in water dropwise to the reaction mixture at room temperature.
- Stir the reaction mixture for a specified time until the starting material is consumed (monitored by TLC).
- Quench the reaction with water and extract the products with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the resulting residue by column chromatography on silica gel to separate the two dione products: 7-bromo-3,4a-dimethoxy-2H-xanthene-2,9(4aH)-dione (19) and 5-bromo-

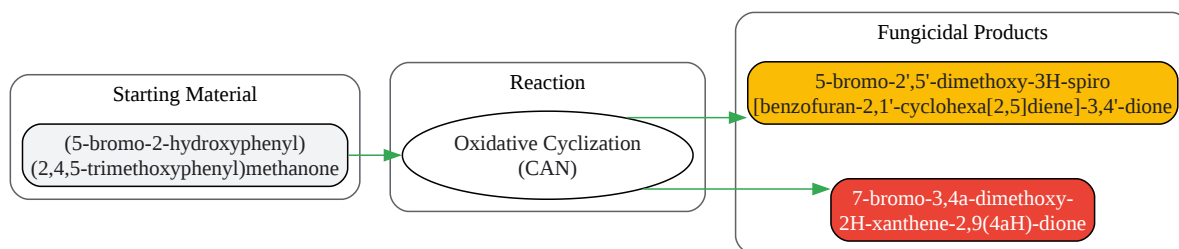
2',5'-dimethoxy-3H-spiro[benzofuran-2,1'-cyclohexa[2][3]diene]-3,4'-dione (20).

Quantitative Data: Antifungal Activity

The synthesized dione derivatives were evaluated for their antifungal activity against the yeasts *Cryptococcus neoformans* and *Candida albicans*. While not primary plant pathogens, these organisms are often used in initial screening to indicate broader antifungal potential.

Compound	Target Organism	Activity (µg/mL)
Dione 15 (related structure)	<i>Candida albicans</i>	7.8 ^[1]
Dione 30 (related structure)	<i>Cryptococcus neoformans</i>	7.8 ^[1]
Dione 10 (related structure)	<i>Candida albicans</i> & <i>Cryptococcus neoformans</i>	3.6 ^[1]

Logical Relationship of Synthesis



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Caption: Synthetic pathway from a **5-Bromo-2-hydroxybenzophenone** derivative to fungicidal diones.

Insecticidal Applications

The derivatization of **5-Bromo-2-hydroxybenzophenone** into Schiff bases has been explored for the development of new insecticidal agents. Schiff bases are known to possess a wide range of biological activities, and their metal complexes can exhibit enhanced efficacy.

Synthesis of Insecticidal Schiff Bases

Schiff bases are typically synthesized through the condensation reaction of an aldehyde or ketone with a primary amine. In this context, 5-bromo-2-hydroxybenzaldehyde, which can be prepared from **5-Bromo-2-hydroxybenzophenone** via reduction of the ketone, serves as a key precursor.

Experimental Protocol: Synthesis of Schiff Bases from 5-Bromo-2-hydroxybenzaldehyde^[4]

- Dissolve 5-bromo-2-hydroxybenzaldehyde (1 equivalent) in a suitable solvent such as ethanol.
- Add the desired primary amine (1 equivalent) to the solution.
- Add a catalytic amount of glacial acetic acid.
- Reflux the reaction mixture for several hours.
- Upon cooling, the Schiff base product will precipitate out of the solution.
- Collect the solid product by filtration, wash with cold ethanol, and dry.
- Recrystallize the product from a suitable solvent (e.g., ethanol) to obtain the pure Schiff base.

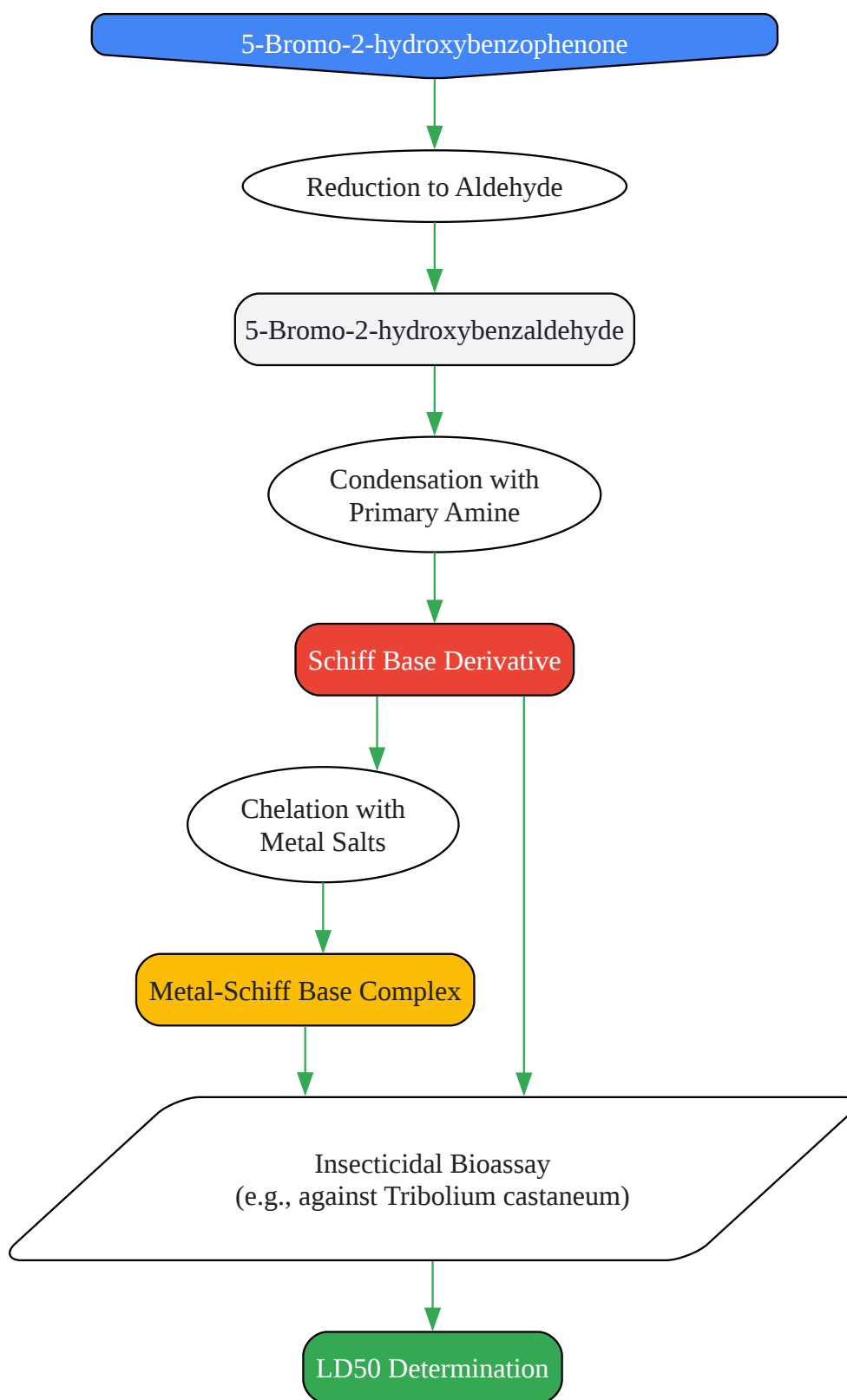
Quantitative Data: Insecticidal Activity

While specific LD50 values for Schiff bases derived directly from 5-bromo-2-hydroxybenzaldehyde against major agricultural pests are not readily available in the searched literature, related studies on Schiff bases from salicylaldehyde indicate their potential. For instance, a study on Schiff bases derived from salicylaldehyde and 2-aminophenol (HHP) and its metal complexes showed the following activity against the red flour beetle (*Tribolium castaneum*).

Compound	LD50 (mg/cm ²) after 24 hours
HHP (Schiff base)	3.0922[4]
Co(II)-HHP complex	1.5206[4]
Cu(II)-HHP complex	14.8576[4]
Zn(II)-HHP complex	3.2829[4]
λ-cyhalothrin (standard)	0.2416[4]

These results suggest that while the parent Schiff base has moderate insecticidal activity, chelation with certain metals like cobalt can significantly enhance its potency.

Experimental Workflow for Synthesis and Evaluation



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Caption: Workflow for the synthesis and insecticidal evaluation of Schiff bases.

Herbicidal Applications

The application of **5-Bromo-2-hydroxybenzophenone** derivatives as herbicides is an area with potential, although direct and comprehensive studies are limited in the currently available literature. However, the benzophenone scaffold is present in some classes of herbicides, suggesting that derivatives of **5-Bromo-2-hydroxybenzophenone** could be designed to target specific biochemical pathways in weeds. For instance, some benzophenone derivatives are known to inhibit 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key enzyme in plastoquinone biosynthesis.

While specific herbicidal data for compounds directly synthesized from **5-Bromo-2-hydroxybenzophenone** were not found, the general approach to developing such herbicides would involve synthesizing a library of derivatives and screening them for activity against a panel of common weeds.

Future Directions

The exploration of **5-Bromo-2-hydroxybenzophenone** in agrochemical synthesis is a promising field of research. Future work should focus on:

- Synthesizing a broader range of derivatives, including ethers, esters, and various heterocyclic compounds.
- Conducting comprehensive biological screening of these derivatives against a wide range of plant pathogens, insect pests, and weeds.
- Determining the mode of action of the most active compounds to enable rational design of more potent analogs.
- Performing quantitative structure-activity relationship (QSAR) studies to identify the key structural features responsible for the observed biological activity.

Conclusion

5-Bromo-2-hydroxybenzophenone is a valuable and versatile starting material for the synthesis of a variety of derivatives with potential applications in agriculture. The existing research, although somewhat fragmented, clearly indicates the promise of this compound in

the development of new fungicides and insecticides. Further focused research is warranted to fully exploit the potential of **5-Bromo-2-hydroxybenzophenone** in the creation of novel and effective crop protection solutions.

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